

Safe Disposal of D-Ribose in a Laboratory Setting

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Compound of Interest

Compound Name: *D-Ribose*

Cat. No.: *B10789947*

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D-Ribose is consistently classified as a non-hazardous substance according to safety data sheets (SDS).^{[1][2]} Consequently, its disposal does not necessitate specialized hazardous waste procedures.^[1] The fundamental principle for its disposal is to adhere to local, state, and federal regulations for non-hazardous solid waste.^{[1][2][3]}

For safe handling and disposal, it is crucial to be aware of the fundamental properties of **D-Ribose**. The following table summarizes key quantitative data.^[1]

Property	Value
Molecular Formula	C ₅ H ₁₀ O ₅
Molecular Weight	150.13 g/mol
Appearance	White to off-white powder
Melting Point	88-92 °C
Solubility	Soluble in water, slightly soluble in ethanol, insoluble in ether. ^[1]

Standard Operating Procedure for D-Ribose Disposal

This section provides a step-by-step guide for the proper disposal of **D-Ribose** and associated waste materials in a laboratory environment.

1. Waste Identification and Segregation:

- Confirm that the **D-Ribose** waste is not mixed with any hazardous chemicals.[\[1\]](#)
- If **D-Ribose** is mixed with hazardous materials, the mixture must be treated as hazardous waste and disposed of according to institutional guidelines for hazardous chemical waste.[\[1\]](#)
- It is imperative not to mix **D-Ribose** waste with other chemical waste to prevent cross-contamination and ensure the waste stream is correctly identified as non-hazardous.[\[1\]](#)

2. Spill Management:

- In the event of a spill, collect the material in a dry form.[\[1\]](#) Take measures to avoid generating dust.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Mechanically take up the spilled material (e.g., by sweeping or shoveling) and place it, along with any contaminated absorbent materials, into a suitable, closed container for disposal.[\[1\]](#)
[\[3\]](#)[\[4\]](#)
- Do not let the product enter drains.[\[3\]](#)[\[4\]](#)

3. Containerization of Waste:

- Place unused or waste **D-Ribose** in its original container or a clearly labeled, sealed container.[\[1\]](#)
- Handle empty containers that previously held **D-Ribose** as if they contain residual product.
[\[1\]](#) These containers should be securely closed before disposal.[\[1\]](#)

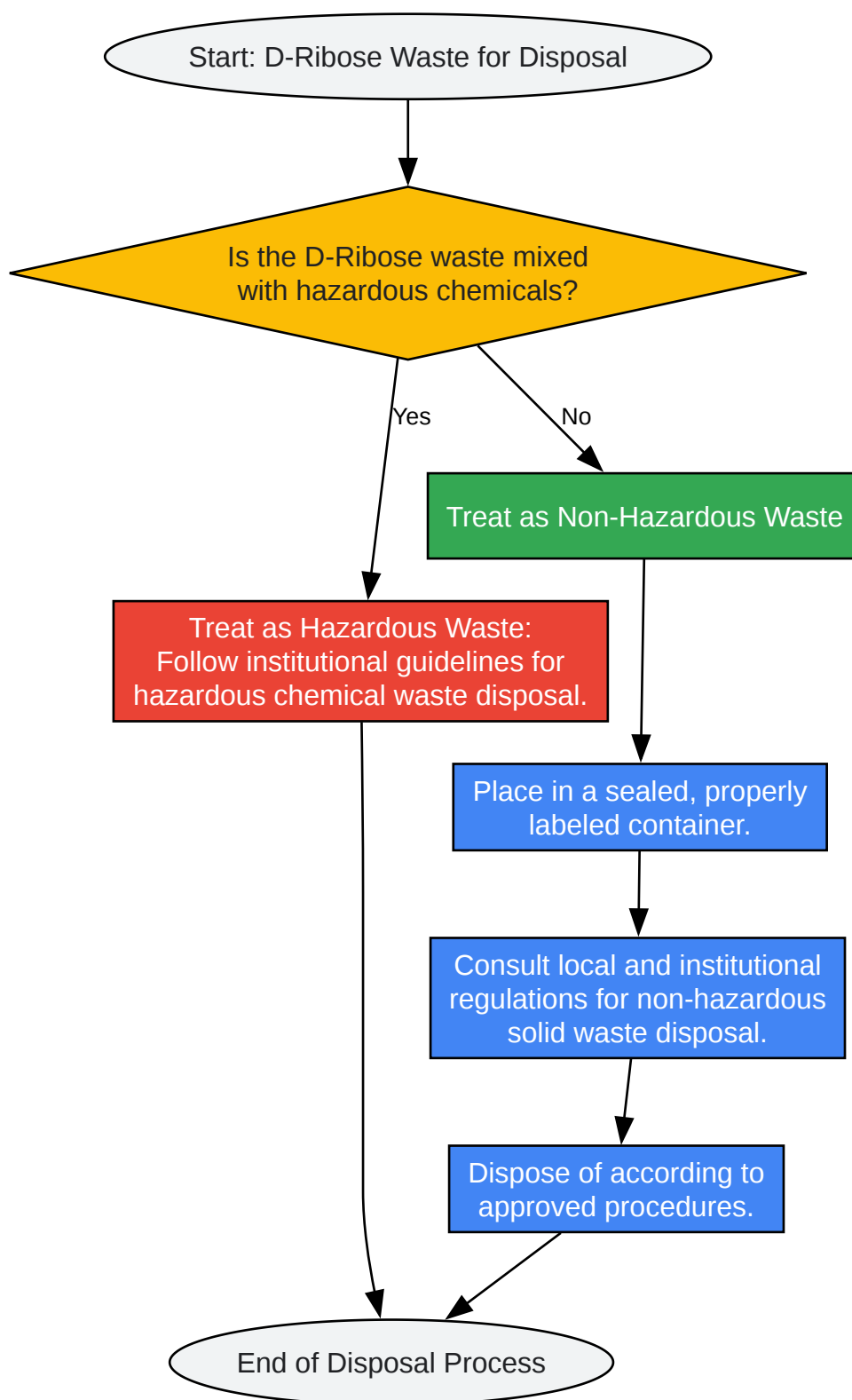
4. Final Disposal:

- Dispose of the contained **D-Ribose** waste in accordance with institutional, local, and national regulations for non-hazardous solid waste.[\[1\]](#)

- For surplus and non-recyclable solutions, consider consulting a licensed professional waste disposal company.[\[3\]](#)[\[4\]](#)

Disposal Decision Workflow

The following diagram outlines the decision-making process for the proper disposal of **D-Ribose** in a laboratory setting.



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Caption: Workflow for the proper disposal of **D-Ribose**.

Note: The guidance provided is based on safety data sheets and general laboratory safety practices for non-hazardous chemicals. No experimental protocols are cited for these disposal procedures. Always consult your institution's specific waste management protocols before proceeding.^[1]

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